

Application Notes and Protocols for the Purification of Taltobulin Intermediate-2

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Compound of Interest

Compound Name: Taltobulin intermediate-2

Cat. No.: B8768384

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Introduction

Taltobulin (HTI-286) is a potent synthetic antimitotic agent, developed as an analogue of the natural tripeptide hemiasterlin. It functions by inhibiting tubulin polymerization, leading to mitotic arrest and apoptosis in cancer cells. The multi-step synthesis of Taltobulin requires the purification of several key precursors to ensure the high purity and yield of the final active pharmaceutical ingredient (API).

This document provides detailed application notes and protocols for the purification of a key building block, **Taltobulin Intermediate-2**. Based on analysis of the likely synthetic route for peptide analogues, this intermediate is identified as N-Boc-L-tert-Leucine. This protected amino acid is a crucial component for peptide synthesis.

Note on Identification: Public databases show conflicting information for "**Taltobulin Intermediate-2**." While some vendors associate it with CAS number 91133-59-4 (3-Methyl-2-oxo-3-phenylbutanoic acid)[1][2], the logical synthesis pathway for a peptide analogue like Taltobulin strongly points to the use of protected amino acid building blocks. N-Boc-L-tert-Leucine (CAS: 62965-35-9) is a well-documented compound of this class and is essential for introducing the characteristic bulky tert-leucine residue into the final Taltobulin structure.[3][4][5][6] The protocols herein are based on this identification.

Properties of Taltobulin Intermediate-2 (N-Boc-L-tert-Leucine)

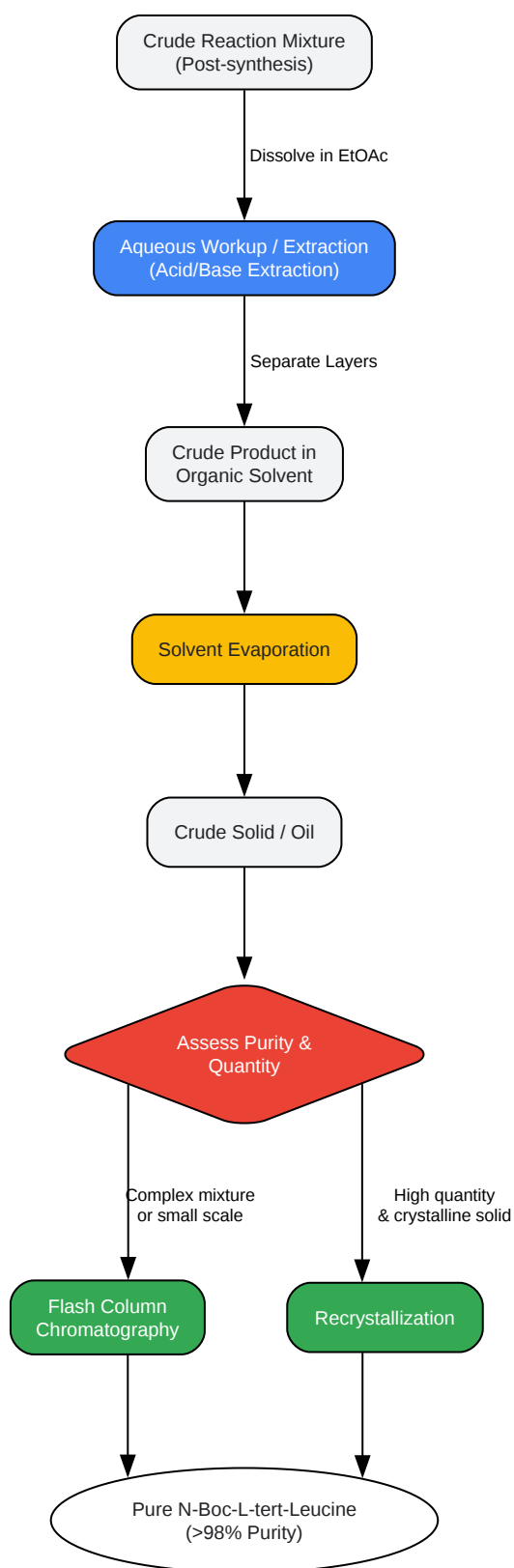
Understanding the physicochemical properties of N-Boc-L-tert-Leucine is critical for selecting and optimizing a purification strategy.

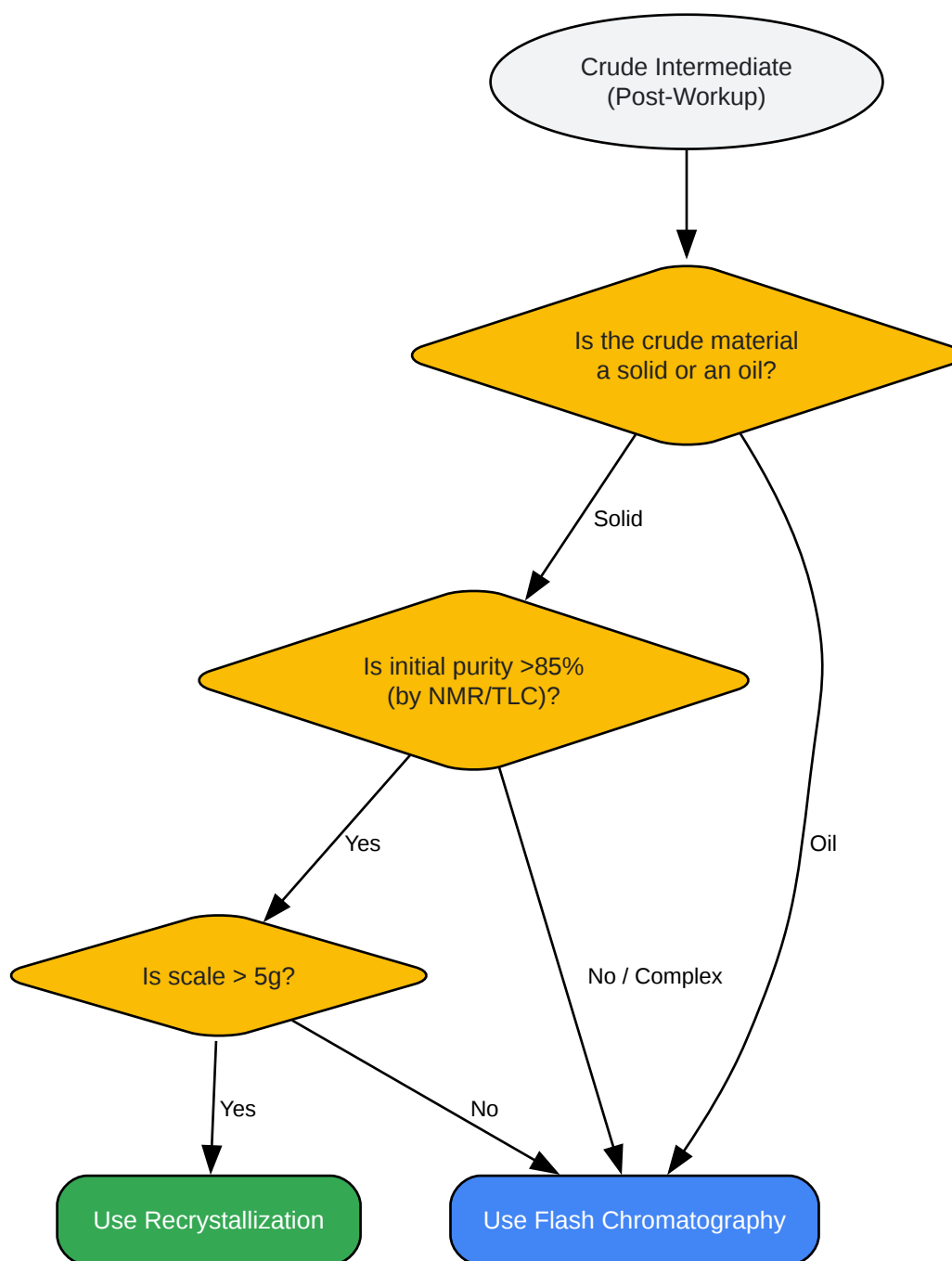
Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[4][6]
Molecular Weight	231.29 g/mol	[4]
Appearance	White to off-white crystalline powder	[3][5]
Melting Point	118-121 °C	[4]
Solubility	Soluble in organic solvents (e.g., Dichloromethane, Ethyl Acetate, Methanol, DMSO); Insoluble in water.	[4][5]
Key Functional Groups	Carboxylic acid, tert-butoxycarbonyl (Boc) protecting group, bulky tert-butyl side chain.	[3][6]

The key features influencing purification are the acidic carboxylic acid group and the greasy, non-polar Boc and tert-butyl groups. This amphiphilic nature allows for several purification strategies. Potential impurities from the synthesis include unreacted L-tert-leucine, residual di-tert-butyl dicarbonate (Boc₂O), and other reaction byproducts.

Purification Strategy Overview

The primary goal is to remove unreacted starting materials, reagents, and byproducts. Based on the properties of N-Boc-L-tert-Leucine, a multi-step approach involving extraction followed by either flash chromatography or recrystallization is recommended.





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References

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